

An In-depth Technical Guide to the Physical Properties of Ethylene Glycol-d4

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Compound of Interest

Compound Name: Ethylene glycol-d4

Cat. No.: B119926

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the key physical properties of **Ethylene glycol-d4** (1,1,2,2-tetradeuterioethane-1,2-diol). The information is presented in a clear and concise format, with quantitative data summarized in tables for easy reference and comparison. Detailed experimental methodologies for the determination of these properties are also provided, alongside a logical relationship diagram to illustrate the interplay between these physical characteristics.

Core Physical Properties

Ethylene glycol-d4, a deuterated isotopologue of ethylene glycol, is a valuable solvent and starting material in various scientific applications, including nuclear magnetic resonance (NMR) spectroscopy and the synthesis of deuterated molecules. Its physical properties are crucial for its proper handling, application, and for the interpretation of experimental results.

Quantitative Data Summary

The fundamental physical properties of **Ethylene glycol-d4** are summarized in the table below. These values have been compiled from various chemical suppliers and databases.

Property	Value	Units	Conditions
Molecular Weight	66.09[1][2][3][4]	g/mol	-
Density	1.184[1]	g/mL	at 25 °C
Boiling Point	196-198[1][5]	°C	-
Melting Point	-13[1][5]	°C	-
Refractive Index	1.428[1][2]	n ₂₀ /D	at 20 °C
Form	Liquid[1][2]	-	at STP
Isotopic Purity	98[1][2][3]	atom % D	-
Assay	99[1]	% (CP)	-
Linear Formula	HOCD ₂ CD ₂ OH[1][2] [3]	-	-
CAS Number	2219-51-4[1][2][3][4]	-	-

Experimental Protocols

The determination of the physical properties of a liquid compound like **Ethylene glycol-d4** involves standardized experimental procedures. Below are detailed methodologies for the key experiments.

Determination of Boiling Point

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. For small sample volumes, the micro-reflux method is commonly employed.[5]

Methodology:

- **Sample Preparation:** A small volume (approximately 0.5-1.0 mL) of **Ethylene glycol-d4** is placed in a small test tube.
- **Apparatus Setup:** A thermometer is positioned in the test tube with the bulb approximately 1 cm above the liquid surface. The test tube is then placed in a heating block or an oil bath.

- Heating: The sample is heated gently.
- Observation: The temperature is recorded when the liquid begins to boil and a ring of condensing vapor is observed on the inner wall of the test tube, with the vapor temperature stabilizing. This stable temperature is the boiling point.^[5]

Determination of Melting Point

The melting point is the temperature at which a substance changes from a solid to a liquid state. For substances that are liquid at room temperature, a cooling method is used to determine the freezing point, which is equivalent to the melting point.

Methodology:

- Sample Preparation: A sample of **Ethylene glycol-d4** is placed in a small, thin-walled test tube.
- Apparatus Setup: A thermometer is immersed in the sample. The test tube is placed in a cooling bath (e.g., a mixture of ice and salt or a cryostat).
- Cooling: The sample is cooled slowly while being gently stirred.
- Observation: The temperature is recorded at regular intervals. The temperature at which the first crystals appear and the temperature at which the entire sample solidifies are noted. The melting point is the temperature at which the solid and liquid phases are in equilibrium, often observed as a plateau in the cooling curve.

Determination of Density

Density is the mass per unit volume of a substance. It is typically determined using a pycnometer or a graduated cylinder and a balance.

Methodology (using a graduated cylinder):

- Mass Measurement of Empty Cylinder: A clean, dry graduated cylinder is weighed on an analytical balance.

- **Volume Measurement:** A known volume of **Ethylene glycol-d4** is added to the graduated cylinder. The volume is read from the bottom of the meniscus.
- **Mass Measurement of Cylinder with Liquid:** The graduated cylinder containing the liquid is reweighed.
- **Calculation:** The mass of the liquid is determined by subtracting the mass of the empty cylinder from the mass of the cylinder with the liquid. The density is then calculated by dividing the mass of the liquid by its volume.^{[6][7][8]} The measurement should be performed at a constant, recorded temperature.^[6]

Determination of Refractive Index

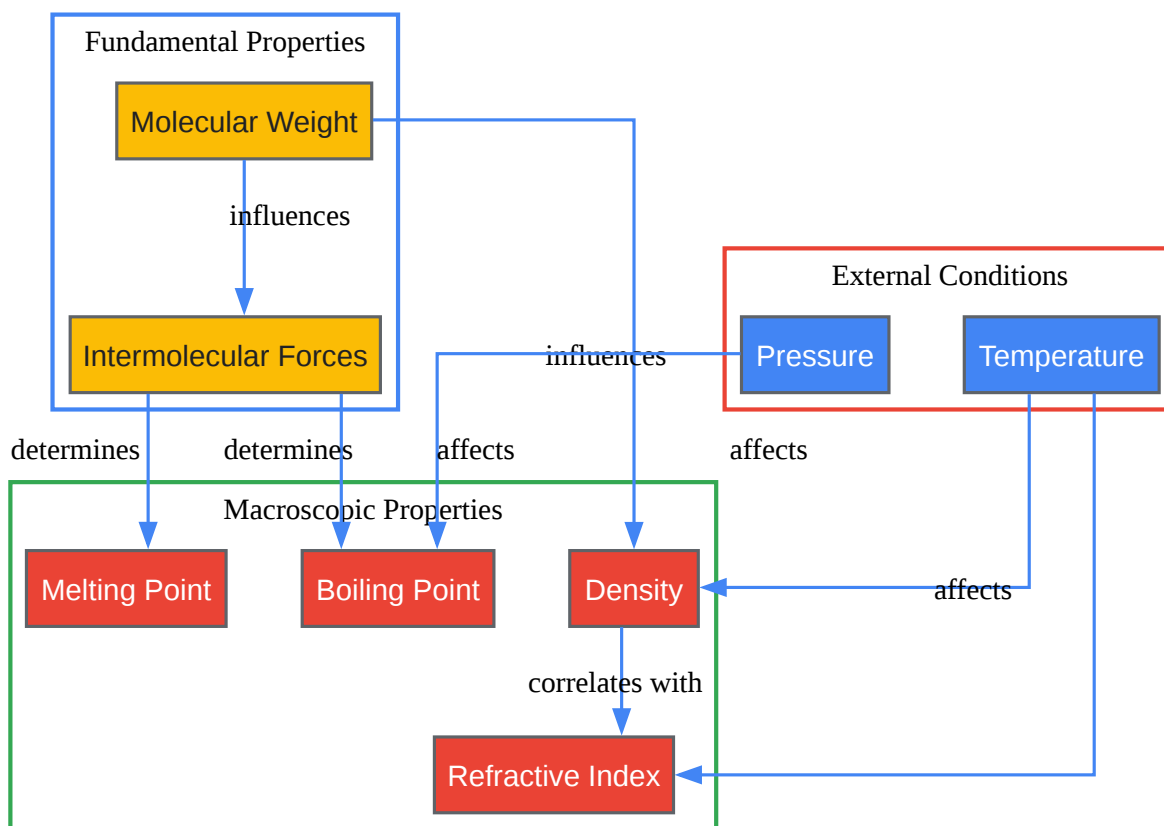
The refractive index is a dimensionless number that describes how light propagates through a substance. It is commonly measured using a refractometer.

Methodology:

- **Calibration:** The refractometer is calibrated using a standard liquid with a known refractive index.
- **Sample Application:** A few drops of **Ethylene glycol-d4** are placed on the prism of the refractometer.
- **Measurement:** The prism is closed, and the light source is activated. The user looks through the eyepiece and adjusts the controls until the dividing line between the light and dark fields is sharp and centered in the crosshairs.
- **Reading:** The refractive index is read directly from the instrument's scale. The temperature at which the measurement is taken is crucial and should be recorded.

Logical Relationships of Physical Properties

The physical properties of a substance are interconnected. For instance, temperature influences density, and intermolecular forces affect both boiling and melting points. The following diagram illustrates the logical flow and relationship between these fundamental properties.



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